

# Introduction: Navigating the Chemistry of a Novel Benzyl Bromide Derivative

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## Compound of Interest

Compound Name:	<i>4-Chloro-3-ethoxy-2-fluorobenzyl bromide</i>
CAS No.:	1323966-30-8
Cat. No.:	B1530405

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In the landscape of medicinal chemistry and drug discovery, substituted benzyl halides are indispensable building blocks. Their intrinsic reactivity as electrophiles allows for the precise installation of arylmethyl moieties, a common scaffold in a vast array of biologically active molecules. This guide focuses on a novel, uncharacterized reagent: **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**. Given the absence of comprehensive public data for this specific compound, this document serves as an in-depth technical and safety assessment. By leveraging established chemical principles and extrapolating data from structurally similar analogs, we aim to provide researchers, scientists, and drug development professionals with a predictive framework for its synthesis, reactivity, potential applications, and, most critically, its safe handling. This proactive assessment is designed to uphold the highest standards of scientific integrity and laboratory safety when working with new chemical entities.

## Part 1: Molecular Profile and Predicted Physicochemical Properties

The unique substitution pattern of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**—featuring chloro, ethoxy, and fluoro groups—suggests its potential for creating highly functionalized

molecules with tailored electronic and steric properties. The fluorine and chlorine atoms can significantly influence metabolic stability and binding interactions, while the ethoxy group can modulate lipophilicity and solubility.[1]

## Chemical Structure

Caption: Chemical structure of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide**.

## Predicted Physicochemical Data

The following table summarizes the calculated and estimated properties for this compound. Experimental values for close analogs are provided for context.

Property	Predicted/Calculated Value	Context from Analogs
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrClFO	C <sub>7</sub> H <sub>5</sub> BrClF (4-Chloro-2-fluorobenzyl bromide)[2]
Molecular Weight	267.52 g/mol	223.47 g/mol (4-Chloro-2-fluorobenzyl bromide)[2]
Appearance	Predicted: Colorless to light yellow/orange liquid or low-melting solid	Analogs are typically colorless to yellow liquids or solids.[2][3]
Boiling Point	Not determined; expected to be >100 °C at reduced pressure	98 °C / 15 mmHg (4-Chloro-2-fluorobenzyl bromide)[2]
Density	Not determined; expected to be >1.5 g/cm <sup>3</sup>	1.65 g/cm <sup>3</sup> (4-Chloro-2-fluorobenzyl bromide)[2]
Solubility	Insoluble in water; soluble in common organic solvents (e.g., ethers, halogenated solvents, benzene).[4]	Reacts slowly with water.[5] Soluble in alcohol, benzene, ether.[4]

## Part 2: Reactivity Profile and Synthetic Utility

The core functionality of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** lies in the reactivity of the benzylic bromide. Benzyl bromides are potent electrophilic alkylating agents, readily participating in nucleophilic substitution reactions (typically  $S_N2$ ).<sup>[6][7]</sup> This reactivity is the cornerstone of their utility in organic synthesis.

**Causality of Reactivity:** The carbon of the bromomethyl (-CH<sub>2</sub>Br) group is highly electrophilic due to the strong electron-withdrawing nature of the adjacent bromine atom and the benzene ring. This makes it an excellent target for a wide range of nucleophiles, including alcohols, phenols, amines, carboxylates, and thiols. The reaction results in the formation of a new carbon-nucleophile bond and the displacement of the bromide leaving group.

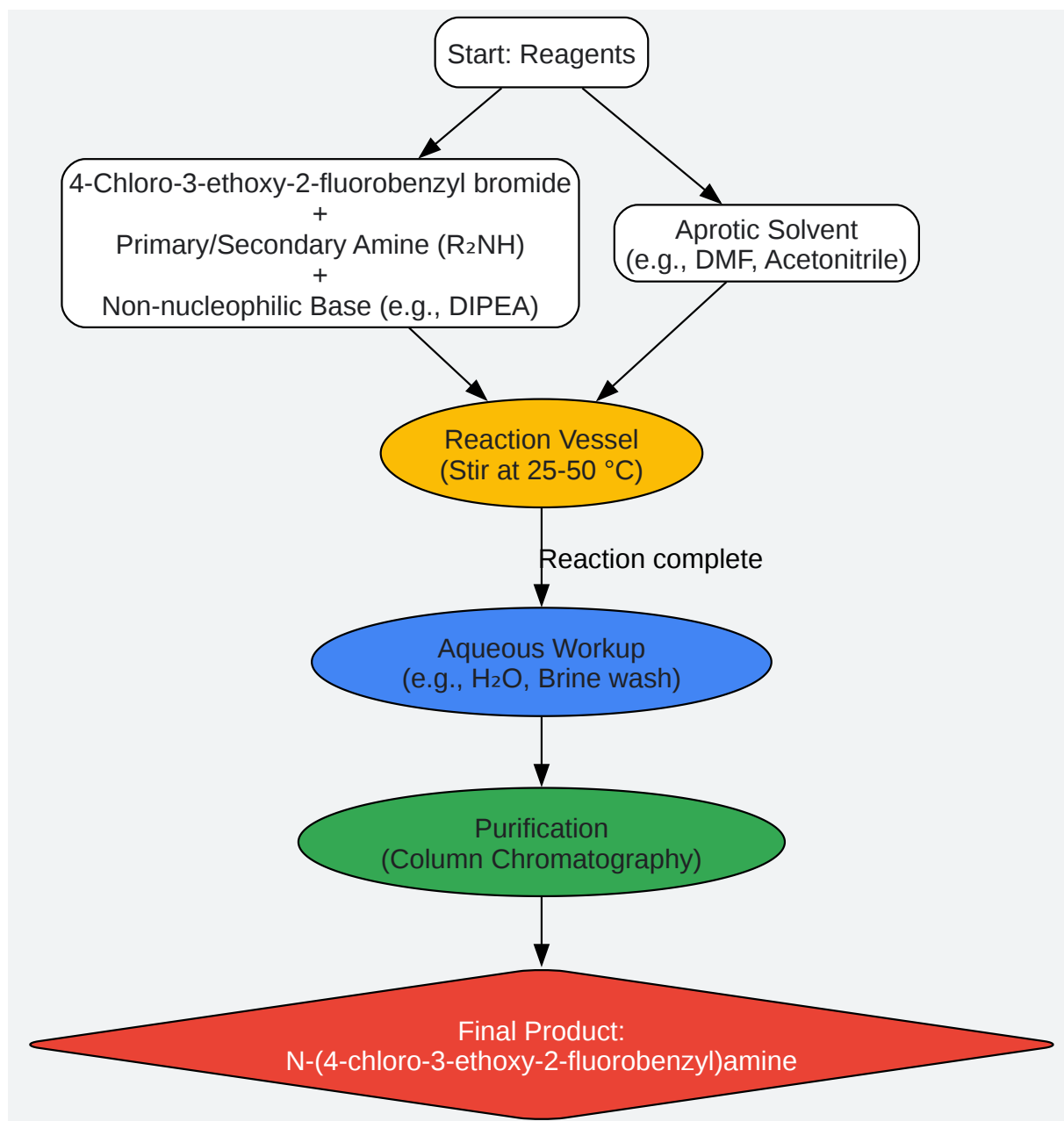
## Key Applications in Synthesis

This reagent is an ideal candidate for introducing the 4-chloro-3-ethoxy-2-fluorobenzyl moiety, which can be a crucial step in the synthesis of complex target molecules in drug discovery.

- **Protecting Group Chemistry:** It can be used to install a substituted benzyl protecting group on alcohols, carboxylic acids, or amines.<sup>[6][7]</sup>
- **Synthesis of Intermediates:** Its primary value is as a key building block. For instance, reacting it with a primary amine could form a secondary amine, a common structural motif in pharmaceuticals. This approach is leveraged in the synthesis of various therapeutic agents, including anti-cancer drugs and HIV inhibitors.<sup>[2][8]</sup>

## Illustrative Synthetic Workflow: N-Alkylation

The following diagram illustrates a generalized workflow for the use of **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** in an N-alkylation reaction, a fundamental transformation in pharmaceutical synthesis.



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Caption: Generalized workflow for an  $S_N2$  N-alkylation reaction.

## Part 3: Hazard Assessment and Safe Handling Protocols

This section is critical. Based on extensive data for structural analogs, **4-Chloro-3-ethoxy-2-fluorobenzyl bromide** must be presumed to be a corrosive, toxic, and lachrymatory compound.[5][6][9] The toxicological properties have not been fully investigated, demanding a highly cautious approach.[10]

### GHS Hazard Classification (Predicted)

This classification is extrapolated from data on closely related benzyl bromides.

Hazard Class	Hazard Statement	GHS Pictogram	Source (Analog)
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.	Corrosion	[9][11]
Serious Eye Damage	H318: Causes serious eye damage.	Corrosion	[9]
Acute Toxicity (Oral)	H302: Harmful if swallowed.	Exclamation Mark	[3]
STOT - Single Exposure	H335: May cause respiratory irritation.	Exclamation Mark	[9]

### Toxicological Profile (Inferred)

- **Primary Hazard:** The compound is a potent lachrymator (tear-producing agent) and is intensely irritating to the skin, eyes, and mucous membranes.[5][6][7] Contact with skin or eyes will likely cause immediate and severe burns.[11][12]
- **Inhalation:** Inhalation of vapors will cause irritation to the respiratory tract, potentially leading to coughing, sore throat, and, in severe cases, pulmonary edema.[13][14]
- **Ingestion:** Ingestion is expected to cause severe damage to the gastrointestinal tract.[5][10]

- Long-Term Exposure: Insufficient data exists. However, halogenated organic compounds as a class can have various chronic health effects.[15] A similar substance, benzyl chloride, is a known carcinogen, though data for benzyl bromide is insufficient.[5]

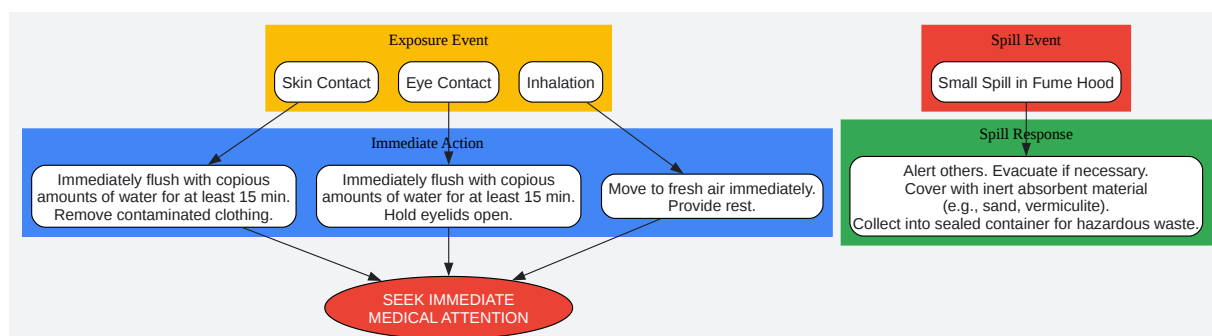
## Mandatory Safe Handling Protocol

Adherence to this protocol is non-negotiable for mitigating the significant risks associated with this compound.

- Engineering Controls:
  - All handling of the material, including weighing and transfers, MUST be conducted within a certified chemical fume hood with sufficient airflow.[12]
  - Ensure a safety shower and eyewash station are immediately accessible and have been recently tested.[11]
- Personal Protective Equipment (PPE):
  - Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[16] Standard safety glasses are insufficient.
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if contamination is suspected.[16]
  - Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.[4]
- Procedural Safeguards:
  - Avoid all personal contact, including inhalation.[4] Do not work with this chemical alone.
  - Use only glass or other compatible containers. Benzyl bromide reacts with many metals, especially in the presence of moisture.[4][5]
  - Keep containers securely sealed when not in use and store under an inert atmosphere if possible.[10] The compound is likely sensitive to moisture and light.[16][17]

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4]

## Emergency Response Workflow



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